

Application Notes & Protocols for the Gas Chromatographic Analysis of Benthiavalicarb-isopropyl

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Compound of Interest

Compound Name: *Benthiavalicarb isopropyl*

Cat. No.: *B606019*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Benthiavalicarb-isopropyl is a fungicide belonging to the amino acid amide carbamate group, effective against Oomycete fungal plant pathogens. Its analysis is crucial for residue monitoring in agricultural products and environmental samples to ensure food safety and regulatory compliance. While liquid chromatography is commonly employed, gas chromatography (GC) offers a robust and reliable alternative for the determination of benthiavalicarb-isopropyl. This document provides detailed application notes and protocols for the analysis of benthiavalicarb-isopropyl using gas chromatography coupled with mass spectrometry (GC-MS/MS).

I. Experimental Protocols

A. Sample Preparation: Modified QuEChERS and Solid Phase Extraction (SPE)

A common and effective method for extracting benthiavalicarb-isopropyl from various matrices is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, often followed by a clean-up step.

Protocol for Agricultural Products (e.g., Fruits, Vegetables):

- Homogenization: Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Extraction:
 - Add 10 mL of water and vortex vigorously.
 - Add 10 mL of acetonitrile.
 - For certain matrices like dried botanicals, allow the tube to sit for 15 minutes.[\[1\]](#)
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 and 1 g NaCl).
 - Shake vigorously for 1-30 minutes.[\[1\]](#)
 - Centrifuge at 3000-4500 rpm for 5 minutes.
- Clean-up (Dispersive Solid-Phase Extraction - dSPE):
 - Take a 1 mL aliquot of the acetonitrile supernatant.
 - Add it to a dSPE tube containing primary secondary amine (PSA) and C18 sorbents.
 - Vortex for 1 minute and then centrifuge.
- Final Solution Preparation:
 - The resulting supernatant can be directly analyzed or evaporated and reconstituted in a suitable solvent like a mixture of iso-octane and toluene (9:1 v/v) for GC analysis.[\[2\]](#)[\[3\]](#)

Alternative Extraction for Lettuce and Orange:

- Weigh 15 g of the homogenized sample into a 250 mL PTFE centrifuge tube.[\[2\]](#)[\[3\]](#)
- Add 20 mL of acetone and 15 g of Na_2SO_4 .[\[2\]](#)[\[3\]](#)
- Homogenize with a Turrax homogenizer for 30 seconds at 1500 rpm.[\[2\]](#)[\[3\]](#)
- Add 20 mL of petroleum ether and 10 mL of dichloromethane.[\[2\]](#)[\[3\]](#)

- Homogenize again for 30 seconds at 1500 rpm.[\[2\]](#)[\[3\]](#)
- Centrifuge for 3 minutes at 3300 rpm.[\[2\]](#)[\[3\]](#)
- Transfer the supernatant for analysis. For GC analysis, evaporate 5 mL of the extract and reconstitute with 1.5 mL of isooctane:toluene (9:1) containing internal standards.[\[2\]](#)[\[3\]](#)

B. Gas Chromatography-Mass Spectrometry (GC-MS/MS) Analysis

The following are examples of GC-MS/MS conditions that can be adapted for the analysis of benthiavalicarb-isopropyl.

Method 1: Multi-Residue Analysis in Lettuce and Orange[\[2\]](#)[\[3\]](#)

- Gas Chromatograph: Varian CP-3800 GC (or equivalent)
- Column: Varian VF-5ms (5% Phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness.[\[2\]](#)[\[3\]](#)
- Injection: 5 µL, LVI-PTV, solvent vent mode.
- Injector Temperature: Held at 80°C for 1 min, then ramped to 300°C at 200°C/min and held for 19.5 min.[\[3\]](#)
- Carrier Gas: Helium at a constant flow of 1 mL/min.[\[3\]](#)
- Oven Temperature Program: 80°C for 1 min, then to 180°C at 25°C/min, then to 280°C at 8°C/min, and finally to 300°C at 30°C/min, held for 3.17 min.[\[3\]](#)
- Mass Spectrometer: Triple Quadrupole
- Ionization Mode: Electron Ionization (EI)
- Scan Mode: Multiple Reaction Monitoring (MRM)

Method 2: Multi-Residue Analysis in Vegetables[\[4\]](#)

- Column: (Not specified, but likely a 5% Phenyl-methylpolysiloxane column)
- Oven Temperature Program: 55°C for 2 min, then to 100°C at 20°C/min, then to 280°C at 4°C/min, and held at 280°C for 19.75 min.[4]
- Ion Source Temperature: 230°C
- Auxiliary Temperature: 280°C
- Quadrupole Temperature: 150°C
- Scan Mode: Multiple Reaction Monitoring (MRM)

II. Data Presentation

The following tables summarize the quantitative data from various studies for the GC analysis of benthiavalicarb-isopropyl.

Parameter	Lettuce & Orange[2][3]	Sweet Pepper[5][6]	Vegetables[4]
Limit of Quantitation (LOQ)	0.005 mg/kg	3.0–5.7 µg/kg	0.005 mg/kg
Limit of Detection (LOD)	Not Reported	0.9–2.0 µg/kg	Not Reported
Linearity Range	0.0005–0.100 mg/kg	Not Specified	0.005–0.04 mg/L
Correlation Coefficient (r ²)	> 0.99	Not Specified	0.981
Recovery (%)	Not Specified	70-120%	86.4%
Relative Standard Deviation (RSD) (%)	Not Specified	Not Specified	11.7%

MRM Transitions for Benthiavalicarb-isopropyl

Study	Precursor Ion (m/z)	Product Ion 1 (Quantifier) (m/z)	Product Ion 2 (Qualifier) (m/z)
Agricultural Paddy Soils[7]	M+H ⁺ , 382.2	180.1	116.15
Honey[1]	181	180	-
Sweet Pepper[6]	382.1	180.1	116.2

III. Visualizations

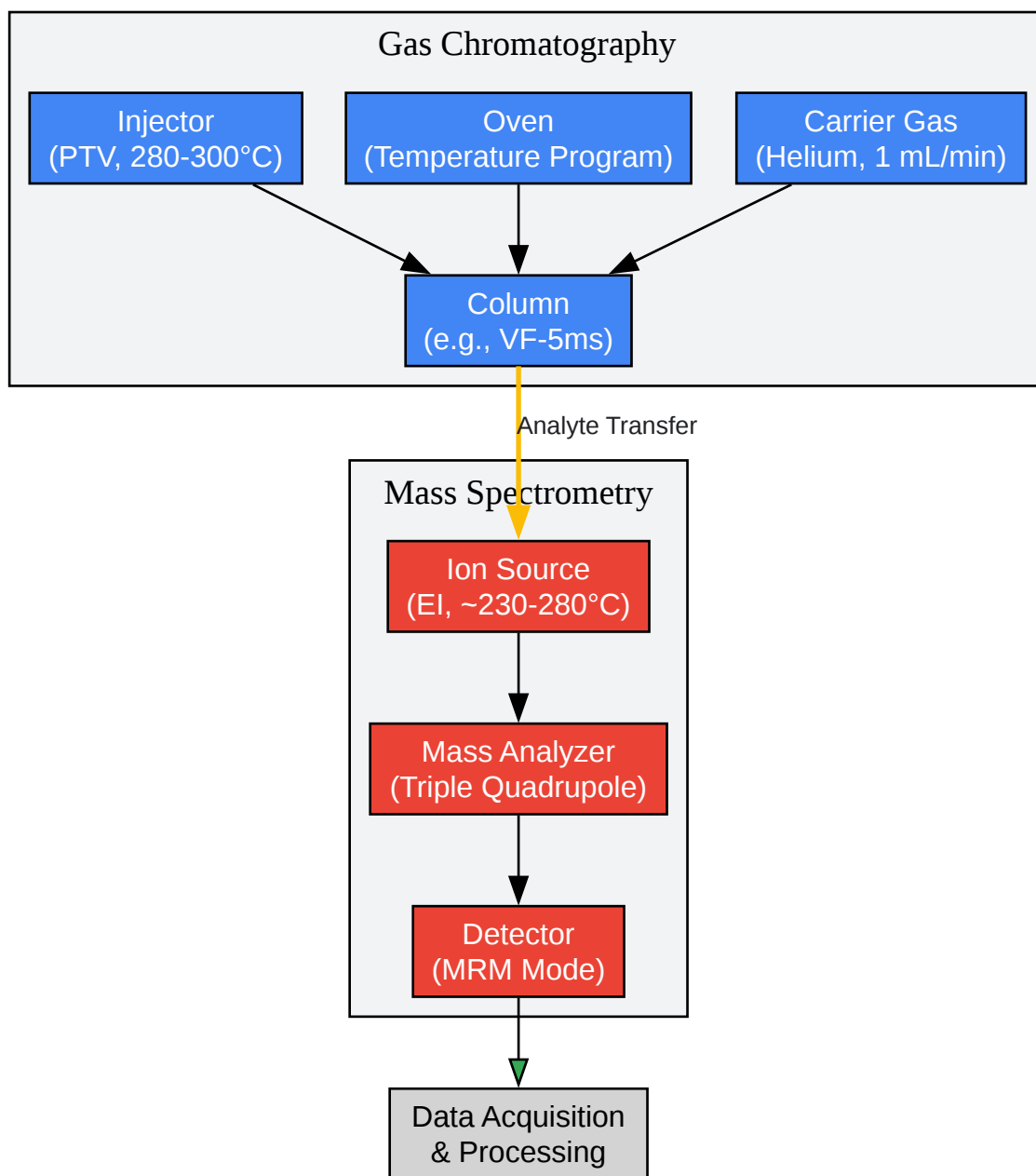
Experimental Workflow



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Caption: Workflow for Benthiavalicarb-isopropyl Analysis.

Logical Relationship of GC-MS/MS Parameters



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Caption: Key Parameters in GC-MS/MS Analysis.

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